

Physicochemical Properties of 2-Nonanone: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Nonanone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Nonanone**. The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data, detailed experimental methodologies, and visual representations of relevant biological pathways and experimental workflows.

Core Physicochemical Data

2-Nonanone, also known as methyl heptyl ketone, is a colorless liquid with a characteristic fruity or floral odor. It is found naturally in various plants and is used as a flavoring agent and in the synthesis of other organic compounds.^[1] The key physicochemical properties of **2-Nonanone** are summarized in the tables below, providing a consolidated view of its fundamental characteristics.

Table 1: General and Physical Properties of 2-Nonanone

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₈ O	[2]
Molecular Weight	142.24 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[3]
Odor	Fruity-floral, slightly fatty and herbaceous	[4]
Density	0.82 g/mL at 25 °C	[4][5]
Boiling Point	192 °C at 743 mmHg	[2][4]
Melting Point	-21 °C	[1][4][5]
Flash Point	64 °C (closed cup)	[6]

Table 2: Solubility and Partitioning Properties of 2-Nonanone

Property	Value	Source(s)
Solubility in Water	0.371 mg/mL at 25 °C	[3]
Solubility in Organic Solvents	Soluble in alcohol, propylene glycol, and oils	[3]
LogP (Octanol-Water Partition Coefficient)	3.14	[3]

Table 3: Optical and Vapor Properties of 2-Nonanone

Property	Value	Source(s)
Refractive Index (n _{20/D})	1.421	[1][5][7]
Vapor Pressure	1.6 mmHg at 25 °C	[3]
Vapor Density	4.9	[8]

Experimental Protocols

This section details the methodologies for determining the key physicochemical properties of **2-Nonanone**. These protocols are based on standard laboratory practices and established testing methods.

Determination of Boiling Point

The boiling point of **2-Nonanone** can be determined using the Thiele tube method, which is suitable for small sample volumes.^[9]

Apparatus:

- Thiele tube
- Thermometer (0-250 °C)
- Capillary tube (sealed at one end)
- Small test tube
- Bunsen burner or heating mantle
- Mineral oil

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the side arm.
- Add a small amount of **2-Nonanone** (approximately 0.5 mL) to the small test tube.
- Place the capillary tube, open end down, into the small test tube containing the **2-Nonanone**.
- Attach the small test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, immersing the sample and thermometer bulb in the mineral oil.

- Gently heat the side arm of the Thiele tube with a Bunsen burner or heating mantle.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.

Determination of Melting Point

As **2-Nonanone** is a liquid at room temperature, its melting point (or freezing point) is determined by cooling the substance until it solidifies. The capillary method is commonly used for determining the melting point of organic compounds.[5]

Apparatus:

- Melting point apparatus or Thiele tube setup
- Capillary tubes
- Thermometer
- Cooling bath (e.g., ice-salt mixture)

Procedure:

- Introduce a small amount of liquid **2-Nonanone** into a capillary tube.
- Cool the capillary tube in a cooling bath until the sample solidifies.
- Place the capillary tube into a melting point apparatus or a Thiele tube filled with a suitable liquid bath.
- Heat the apparatus slowly, at a rate of approximately 1-2 °C per minute, near the expected melting point.

- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire solid has melted (the end of the melting range). For a pure substance, this range should be narrow.

Determination of Flash Point

The flash point of **2-Nonanone** can be determined using a Pensky-Martens closed-cup tester, following a procedure similar to ASTM D93.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Apparatus:

- Pensky-Martens closed-cup flash point tester
- Thermometer

Procedure:

- Ensure the Pensky-Martens apparatus is clean and dry.
- Pour the **2-Nonanone** sample into the test cup to the filling mark.
- Place the lid on the cup and ensure it is securely sealed.
- Insert the thermometer into the designated port.
- Begin heating the sample at a slow, constant rate (e.g., 5-6 °C per minute).
- Start the stirrer at the specified speed.
- As the temperature approaches the expected flash point, apply the test flame at regular intervals by opening the shutter.
- The flash point is the lowest temperature at which the application of the test flame causes the vapor above the liquid to ignite with a distinct flash inside the cup.
- Record the temperature at which the flash occurs.

Determination of Density

The density of **2-Nonanone** can be accurately measured using a pycnometer.^{[7][14][15][16][17]}

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary)
- Analytical balance
- Water bath with temperature control

Procedure:

- Thoroughly clean and dry the pycnometer and weigh it accurately on an analytical balance (m_{empty}).
- Fill the pycnometer with distilled water of a known temperature and insert the stopper, allowing excess water to exit through the capillary.
- Wipe the outside of the pycnometer dry and weigh it again (m_{water}).
- Empty and dry the pycnometer completely.
- Fill the pycnometer with **2-Nonanone** at the same temperature as the water and insert the stopper.
- Wipe the outside dry and weigh the filled pycnometer (m_{sample}).
- The density of **2-Nonanone** is calculated using the following formula: $\text{Density}_{\text{sample}} = [(m_{\text{sample}} - m_{\text{empty}}) / (m_{\text{water}} - m_{\text{empty}})] * \text{Density}_{\text{water}}$

Determination of Solubility in Water

The static equilibrium method can be used to determine the solubility of **2-Nonanone** in water.

Apparatus:

- Sealed vials
- Isothermal shaker or magnetic stirrer
- Centrifuge
- Syringes and filters (e.g., 0.45 μm)
- Gas chromatograph (GC) or other suitable analytical instrument

Procedure:

- Add an excess amount of **2-Nonanone** to a known volume of deionized water in a sealed vial.
- Agitate the vial in an isothermal shaker or on a magnetic stirrer at a constant temperature (e.g., 25 $^{\circ}\text{C}$) for a sufficient time (e.g., 24-48 hours) to reach equilibrium.
- After equilibration, centrifuge the vial to separate the undissolved **2-Nonanone**.
- Carefully withdraw a known volume of the aqueous phase using a syringe and filter it to remove any suspended droplets.
- Analyze the concentration of **2-Nonanone** in the filtered aqueous sample using a calibrated analytical method, such as gas chromatography.
- The measured concentration represents the solubility of **2-Nonanone** in water at that temperature.

Determination of Vapor Pressure

The static method is a direct way to measure the vapor pressure of a liquid like **2-Nonanone**.

[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

Apparatus:

- A static vapor pressure apparatus consisting of a sample container, a pressure transducer, a vacuum system, and a temperature-controlled bath.

Procedure:

- Introduce a degassed sample of **2-Nonanone** into the sample container of the static apparatus.
- Evacuate the system to remove any air.
- Isolate the sample container from the vacuum pump.
- Immerse the sample container in a constant temperature bath and allow the system to reach thermal and vapor pressure equilibrium.
- The pressure measured by the transducer at equilibrium is the vapor pressure of **2-Nonanone** at that temperature.
- Repeat the measurement at different temperatures to obtain the vapor pressure curve.

Determination of Refractive Index

The refractive index of **2-Nonanone** can be measured using an Abbe refractometer.[\[2\]](#)[\[6\]](#)[\[14\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper

Procedure:

- Calibrate the Abbe refractometer using a standard of known refractive index (e.g., distilled water).
- Ensure the prism surfaces of the refractometer are clean and dry.
- Using a dropper, place a few drops of **2-Nonanone** onto the lower prism.

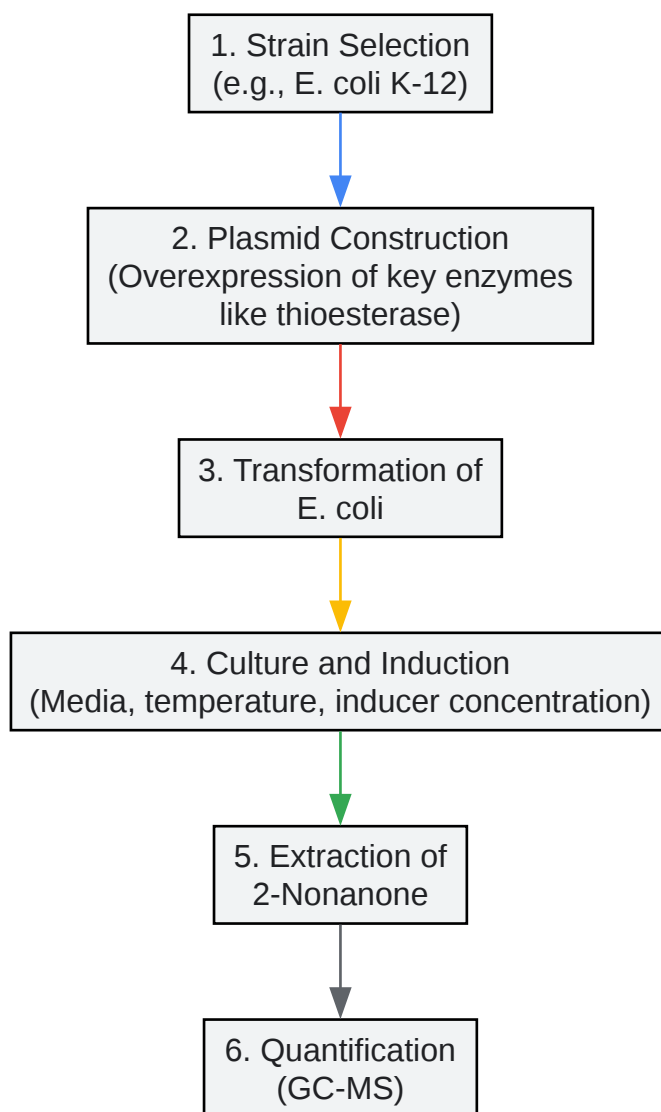
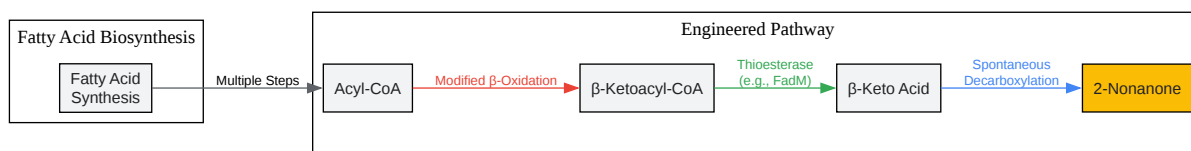
- Close the prisms and allow the sample to spread into a thin film.
- Circulate water from the constant temperature bath through the refractometer to maintain a constant temperature (e.g., 20 °C).
- Adjust the light source and the refractometer's optics to bring the dividing line between the light and dark fields into sharp focus.
- Align the dividing line with the crosshairs in the eyepiece.
- Read the refractive index value from the instrument's scale.

Biological Pathway and Experimental Workflow

2-Nonanone can be produced biologically through the metabolic engineering of microorganisms such as *Escherichia coli*. The pathway involves the modification of the fatty acid biosynthesis and β -oxidation cycles.

Metabolic Pathway for 2-Nonanone Production in *E. coli*

The biosynthesis of **2-nonanone** in engineered *E. coli* starts from the cellular fatty acid biosynthesis, which produces acyl-CoAs. These are then channeled into a modified β -oxidation pathway to generate β -ketoacyl-CoAs. A specific thioesterase then converts the β -ketoacyl-CoA to a β -keto acid, which is spontaneously decarboxylated to the final methyl ketone product, **2-nonanone**.



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